

molecular formula and molar mass of barium perchlorate

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Compound of Interest

Compound Name: Barium perchlorate

Cat. No.: B3418969

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An In-Depth Technical Guide to **Barium Perchlorate**: Molecular Formula and Molar Mass

For researchers, scientists, and drug development professionals, a precise understanding of chemical compounds is paramount. This guide provides a detailed examination of **barium perchlorate**, focusing on its molecular formula and molar mass.

Molecular Formula of Barium Perchlorate

Barium perchlorate is an inorganic compound composed of one barium cation (Ba^{2+}) and two perchlorate anions (ClO_4^-). The chemical formula for **barium perchlorate** is $\text{Ba}(\text{ClO}_4)_2$.^{[1][2][3]} This formula indicates that each molecule of **barium perchlorate** contains one barium atom, two chlorine atoms, and eight oxygen atoms.

Molar Mass of Barium Perchlorate

The molar mass of a compound is the sum of the atomic masses of its constituent atoms. The calculation for the molar mass of **barium perchlorate** is detailed below.

Data Presentation: Atomic Masses and Molar Mass Calculation

Element	Symbol	Atomic Mass (g/mol)	Quantity in Formula	Total Mass (g/mol)
Barium	Ba	137.327[4][5][6][7][8]	1	137.327
Chlorine	Cl	35.45[9][10]	2	70.90
Oxygen	O	15.999[11][12][13]	8	127.992
Barium Perchlorate	Ba(ClO ₄) ₂	336.219		

The calculated molar mass of **barium perchlorate** is approximately 336.22 g/mol .[1][2]

Experimental Protocol: Synthesis of Barium Perchlorate

A common method for the laboratory synthesis of **barium perchlorate** involves the reaction of perchloric acid with barium carbonate.

Methodology:

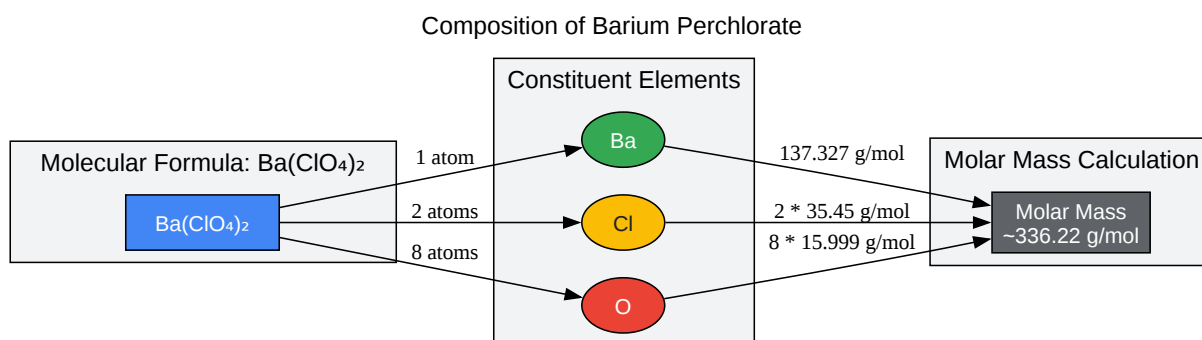
- **Reaction Setup:** In a well-ventilated fume hood, a solution of perchloric acid (HClO₄) is carefully added dropwise to a suspension of barium carbonate (BaCO₃) in distilled water with constant stirring. The reaction proceeds as follows: $\text{BaCO}_3(\text{s}) + 2\text{HClO}_4(\text{aq}) \rightarrow \text{Ba}(\text{ClO}_4)_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$
- **Neutralization:** The addition of perchloric acid is continued until the effervescence of carbon dioxide ceases, indicating that all the barium carbonate has reacted. The resulting solution should be near neutral pH.
- **Filtration:** The solution is then filtered to remove any unreacted starting material or impurities.
- **Crystallization:** The clear filtrate is gently heated to evaporate some of the water and concentrate the **barium perchlorate** solution. The concentrated solution is then allowed to

cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization of **barium perchlorate**.

- Isolation and Drying: The resulting crystals are collected by vacuum filtration and washed with a small amount of cold distilled water to remove any soluble impurities. The purified **barium perchlorate** crystals are then dried in a desiccator over a suitable drying agent.

Visualizations

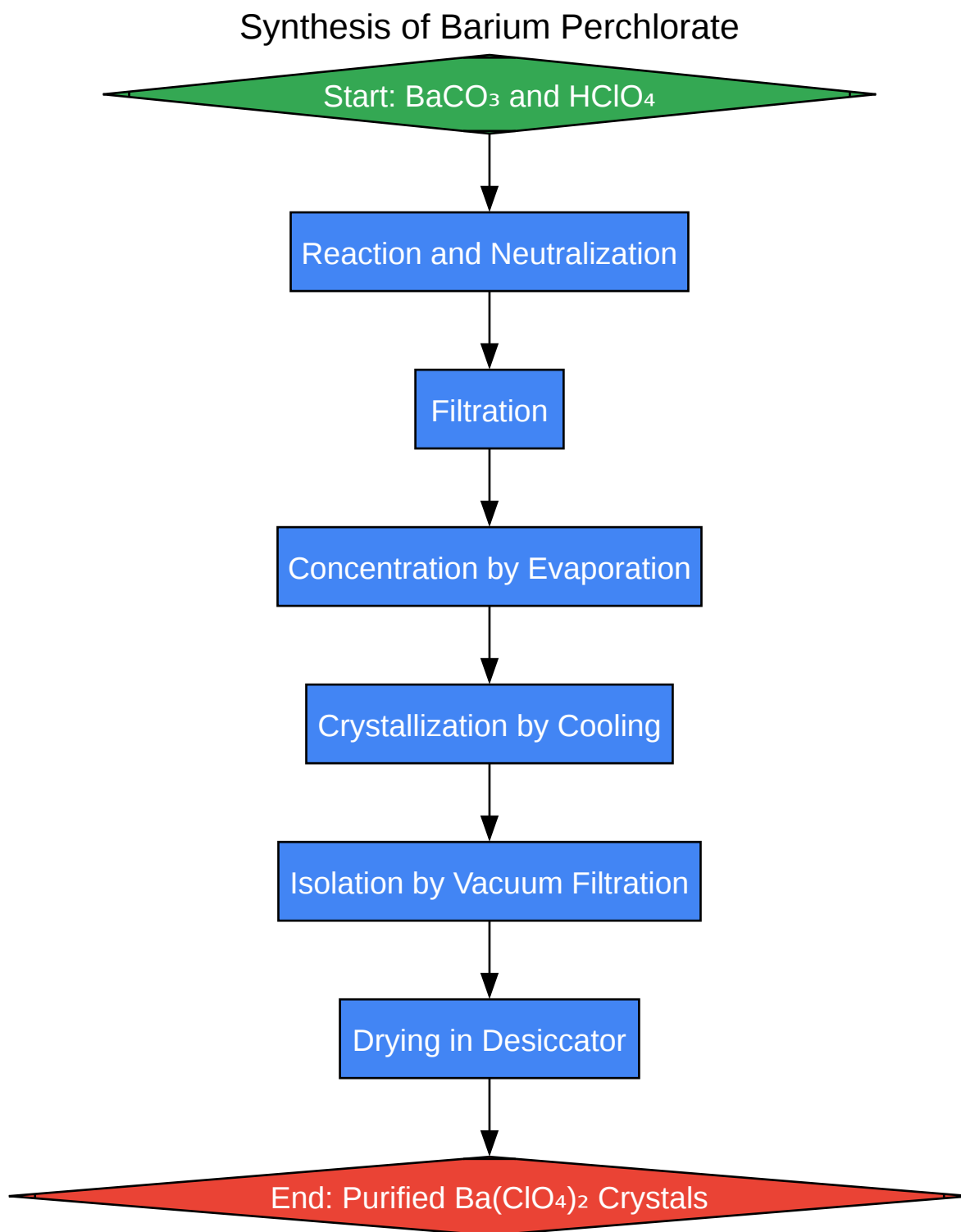
Diagram of **Barium Perchlorate**'s Composition



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Logical relationship of components in **barium perchlorate**.

Experimental Workflow for **Barium Perchlorate** Synthesis



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Workflow for the synthesis of **barium perchlorate**.

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